

Physical properties of 2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride

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Compound of Interest

Compound Name: 2-Oxo-2,3-dihydro-1,3-benzoxazole-5-sulfonyl chloride

Cat. No.: B1309868

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Technical Guide: 2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride is a heterocyclic organic compound featuring a benzoxazole core functionalized with a sulfonyl chloride group. This combination of a biologically relevant scaffold, the benzoxazolone ring system, with a highly reactive sulfonyl chloride moiety suggests its potential as a versatile building block in medicinal chemistry and materials science. The benzoxazole core is present in numerous compounds with a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^[1]^[2] The sulfonyl chloride group is a common precursor for the synthesis of sulfonamides, sulfonates, and other sulfur-containing compounds, making it a valuable tool for chemical probe development and drug discovery.

This technical guide provides a summary of the available physical and chemical properties of 2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride, outlines a general synthetic approach, and discusses its potential applications based on the reactivity of its functional groups.

Core Physical and Chemical Properties

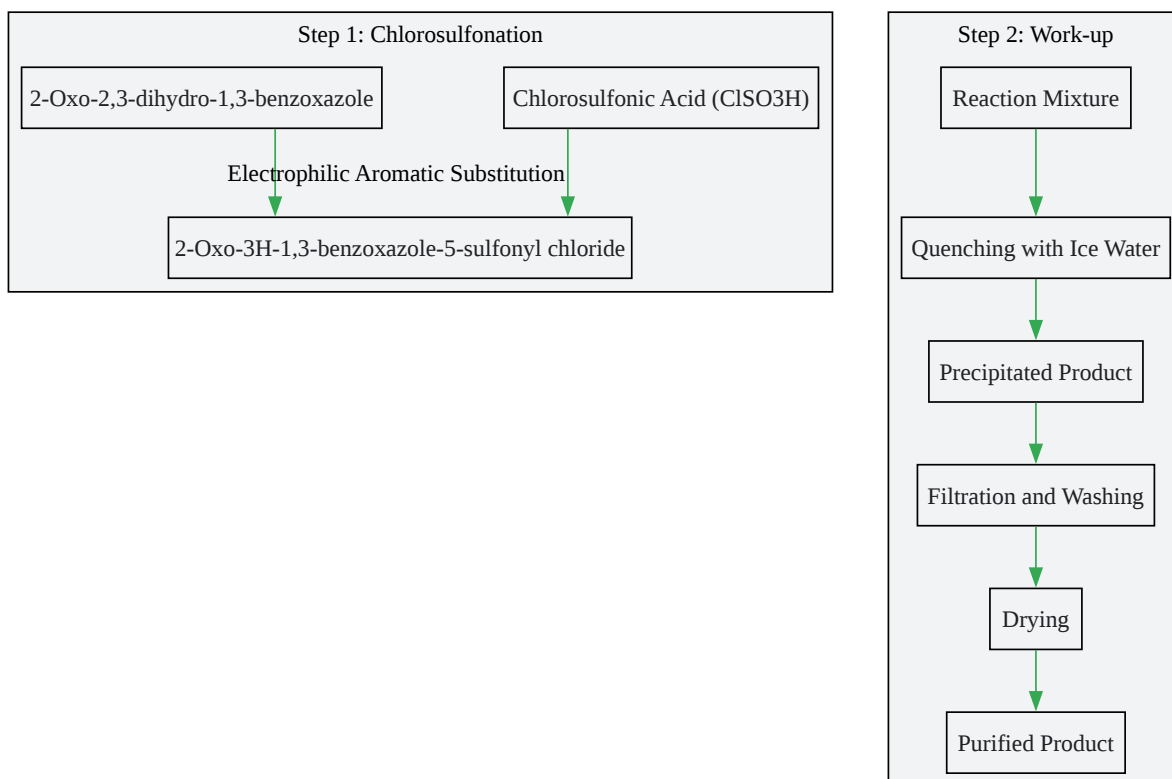
While extensive experimental data for 2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride is not widely available in the public domain, a combination of catalog data and predicted properties provides a foundational understanding of the compound.

Property	Value	Source
Molecular Formula	C ₇ H ₄ ClNO ₄ S	[3][4]
Molecular Weight	233.63 g/mol	[3][4]
Appearance	Off-white to light yellow solid (Predicted)	[5]
Melting Point	229-230 °C	[5]
Boiling Point	Not available	
Density	1.683±0.06 g/cm ³ (Predicted)	[5]
pKa	7.85±0.70 (Predicted)	[5]
LogP	1.0486 (Predicted)	[4]
Topological Polar Surface Area (TPSA)	80.14 Å ²	[4]
CAS Number	78633-41-7	[3][4]

Synthesis and Reactivity

A specific, detailed experimental protocol for the synthesis of 2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride is not readily found in peer-reviewed literature. However, a general and widely applicable method for the preparation of aryl sulfonyl chlorides involves the chlorosulfonation of the corresponding arene.

A plausible synthetic route, adapted from general procedures for the synthesis of sulfonyl chlorides, is outlined below.[6] This should be considered a theoretical pathway and would require optimization and experimental validation.



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Caption: Proposed Synthetic Workflow for 2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride.

Experimental Protocol (General Adaptation)

Caution: This reaction should be performed by trained chemists in a well-ventilated fume hood with appropriate personal protective equipment, as chlorosulfonic acid is highly corrosive and reacts violently with water.

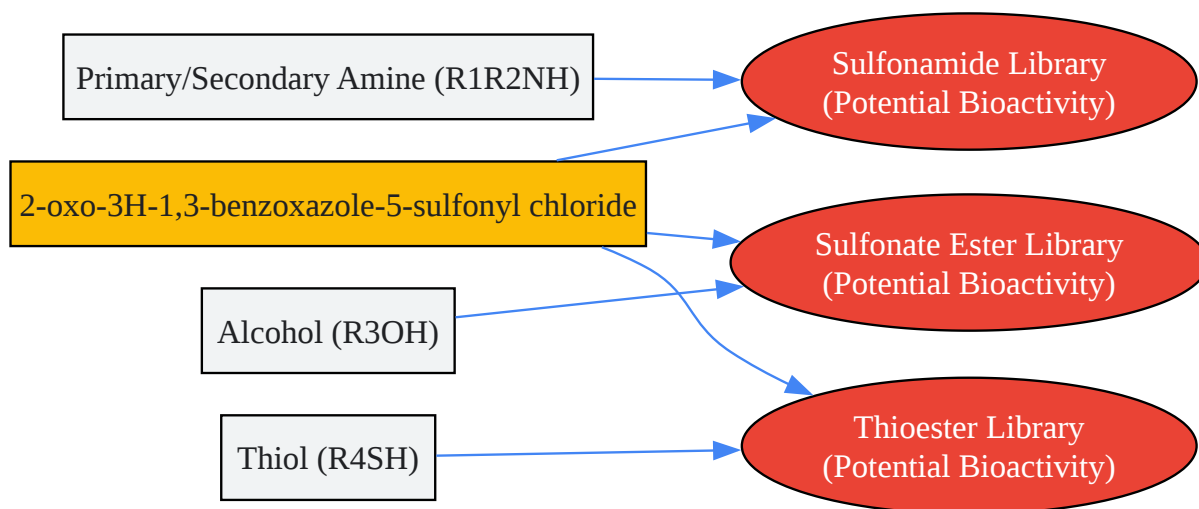
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a gas outlet connected to a trap for acidic gases (e.g., HCl), place 2-oxo-2,3-dihydro-1,3-benzoxazole.
- **Chlorosulfonation:** Cool the flask in an ice bath. Slowly add an excess of chlorosulfonic acid dropwise via the dropping funnel, ensuring the temperature of the reaction mixture is maintained below 10 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours. The progress of the reaction should be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC). Gentle heating may be required to drive the reaction to completion.^[6]
- **Work-up:** Carefully and slowly pour the reaction mixture onto crushed ice with vigorous stirring. The product will precipitate as a solid.
- **Purification:** Collect the solid precipitate by vacuum filtration and wash it thoroughly with cold water until the filtrate is neutral. The crude product can be further purified by recrystallization from a suitable solvent or by column chromatography.^[6]

The sulfonyl chloride functional group is highly reactive and serves as an excellent electrophile. It readily reacts with nucleophiles such as amines, alcohols, and thiols to form the corresponding sulfonamides, sulfonate esters, and thioesters. This reactivity is central to its utility as a chemical building block.

Potential Applications in Drug Discovery and Chemical Biology

While no specific biological activities or signaling pathway modulation have been reported for 2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride itself, its structural components suggest several areas of potential application.

The benzoxazole scaffold is a well-established pharmacophore.^{[1][2]} By utilizing the reactivity of the sulfonyl chloride, a library of novel sulfonamide derivatives can be synthesized. These derivatives could be screened for a variety of biological targets.



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Caption: Derivatization Pathways for Biological Screening.

This workflow illustrates how 2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride can be used as a starting material to generate diverse libraries of compounds for high-throughput screening and lead optimization in drug discovery programs. The resulting sulfonamides and related structures could be investigated for activities such as:

- Enzyme Inhibition: Many sulfonamides are known enzyme inhibitors.
- Receptor Modulation: The benzoxazole core could interact with various biological receptors.
- Antimicrobial Activity: Benzoxazole derivatives have shown promise as antimicrobial agents. [\[2\]](#)
- Anticancer Activity: The benzoxazole scaffold is found in several anticancer compounds. [\[1\]](#) [\[2\]](#)

Spectroscopic Data

Detailed, experimentally verified spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for 2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride are not currently available in

the public scientific literature or major chemical databases. Researchers utilizing this compound would need to perform their own analytical characterization.

Conclusion

2-oxo-3H-1,3-benzoxazole-5-sulfonyl chloride is a chemical entity with significant potential as a building block in synthetic and medicinal chemistry. While comprehensive experimental data remains to be published, its known melting point and the established reactivity of its functional groups provide a solid foundation for its use in the synthesis of novel compounds. Its primary value lies in its ability to serve as a scaffold for the creation of diverse chemical libraries for screening against a wide array of biological targets, leveraging the known pharmacological importance of the benzoxazole core. Further research into the synthesis, characterization, and biological evaluation of this compound and its derivatives is warranted to fully explore its potential.

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